

# An In-depth Technical Guide to 3-(3-Furyl)acrylic Acid

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## Compound of Interest

Compound Name: 3-(3-Furyl)acrylic acid

Cat. No.: B053948

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(3-Furyl)acrylic acid**, a valuable intermediate in chemical and pharmaceutical research. The document details its chemical and physical properties, safety information, synthesis protocols, and known biological activities.

## Chemical and Physical Properties

**3-(3-Furyl)acrylic acid**, with the CAS number 39244-10-5, is an organic compound featuring a furan ring attached to an acrylic acid moiety.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This structure imparts unique reactivity, making it a versatile building block in organic synthesis.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	39244-10-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	138.12 g/mol <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	(E)-3-(furan-3-yl)prop-2-enoic acid <a href="#">[6]</a>
Synonyms	3-Furanacrylic Acid, 3-(3-Furanyl)-2-propenoic Acid, (2E)-3-(3-furyl)prop-2-enoic acid <a href="#">[3]</a> <a href="#">[5]</a>
InChI Key	JHAPZUDWRRBZH-ZOWJBTEDSA-N <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
SMILES	O=C(O)/C=C/c1ccoc1 <a href="#">[5]</a>

Table 2: Physical Properties

Property	Value
Melting Point	152°C to 154°C <a href="#">[1]</a>
Solubility in Water	Sparingly soluble (0.56 g/L at 25°C) <a href="#">[1]</a> <a href="#">[6]</a>
Appearance	Neat <a href="#">[5]</a>
logP <sub>oct/wat</sub>	1.377 (Calculated) <a href="#">[7]</a>

## Safety and Handling

While comprehensive toxicological properties have not been thoroughly investigated, some safety information is available. It is recommended to handle this compound with standard laboratory precautions.

Table 3: GHS Hazard and Precautionary Statements (General Recommendations)

Category	Information
Hazard Statements	Inhalation may cause respiratory irritation. <a href="#">[8]</a>
Precautionary Statements	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. <a href="#">[8]</a>
First Aid Measures	In case of inhalation, move the person to fresh air. For skin contact, wash with soap and water. For eye contact, rinse thoroughly with water. If swallowed, rinse mouth with water. In all cases, consult a physician. <a href="#">[8]</a>

## Experimental Protocols

### Synthesis of (E)-3-(3-Furyl)acrylic Acid

A common method for the synthesis of **3-(3-Furyl)acrylic acid** is the Knoevenagel condensation reaction.[\[9\]](#)[\[10\]](#)[\[11\]](#)

#### Materials:

- 3-Furaldehyde
- Malonic acid
- Pyridine
- Piperidine (catalyst)
- 1.0 M Hydrochloric acid
- Ethyl acetate
- Anhydrous Sodium Sulfate

#### Procedure:

- Combine 3-furaldehyde (0.15 mol) and malonic acid (0.02 mol) in pyridine (30 mL).[\[10\]](#)

- Stir the mixture and heat to 85-90°C for 2 hours.[10]
- Cool the reaction mixture to 15-20°C.[10]
- Pour the mixture into cold 1.0 M hydrochloric acid (150 mL) and stir for 30 minutes.[10]
- Filter the resulting solid.
- Dissolve the solid in ethyl acetate (300 mL) and wash with 1.0 M hydrochloric acid (2 x 150 mL).[10]
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[10]
- Recrystallize the crude product from an ethyl acetate-n-hexane mixture to yield **(E)-3-(3-furyl)acrylic acid**.[10]

#### Synthesis Workflow Diagram

## Biological Activity and Applications

**3-(3-Furyl)acrylic acid** serves as a reactant in the preparation of various compounds with potential biological activity. For instance, it is a key intermediate in the synthesis of 7-aminofuro[2,3-c]pyridine inhibitors of TAK1 (Transforming growth factor- $\beta$ -activated kinase 1), a protein involved in inflammatory signaling pathways.[5]

Derivatives of **3-(3-Furyl)acrylic acid** have demonstrated antimicrobial properties against a range of microorganisms, including bacteria like *Escherichia coli* and *Staphylococcus aureus*, as well as the fungus *Candida albicans*.[9] The proposed mechanism of action involves the disruption of bioenergetic processes within the microbial cells.[9]

#### Drug Discovery Application Pathway

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